

An In-depth Technical Guide to the Chemical Properties of Hydroxy Methyl Linagliptin

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Hydroxy Methyl Linagliptin*

Cat. No.: *B15813870*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hydroxy Methyl Linagliptin is recognized primarily as a metabolite and impurity of Linagliptin, a potent and selective dipeptidyl peptidase-4 (DPP-4) inhibitor used in the management of type 2 diabetes mellitus. The presence and characterization of such metabolites are of paramount importance in drug development and regulatory affairs to ensure the safety and efficacy of the parent drug. This technical guide provides a comprehensive overview of the known chemical properties of **Hydroxy Methyl Linagliptin**, including its chemical identity, available physicochemical data, and pathways related to its formation and the mechanism of action of its parent compound.

Chemical Identity

Hydroxy Methyl Linagliptin is systematically named 8-[(3R)-3-aminopiperidin-1-yl]-7-[(2E)-4-hydroxy-3-methylbut-2-en-1-yl]-3-methyl-1-[(4-ethylquinazolin-2-yl)methyl]-3,7-dihydro-1H-purine-2,6-dione.^{[1][2][3][4]} It is a derivative of Linagliptin where a hydroxymethyl group is introduced.

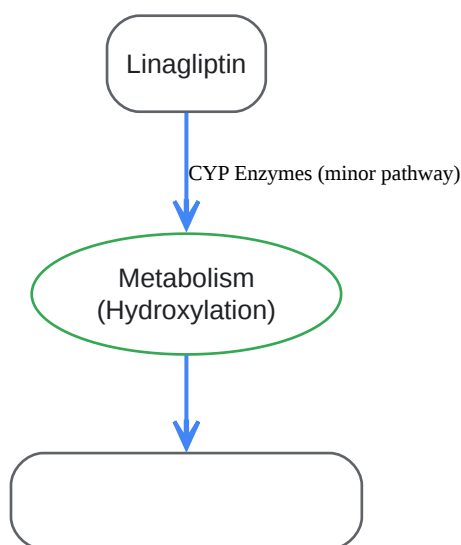
Physicochemical Properties

Quantitative experimental data for many of the physicochemical properties of **Hydroxy Methyl Linagliptin** are not readily available in the public domain, which is common for drug metabolites that are not themselves active pharmaceutical ingredients. The available information is summarized in the table below.

Property	Value	Source
Molecular Formula	C27H34N8O3	[1] [2] [5] [6]
Molecular Weight	518.62 g/mol	[2] [6]
IUPAC Name	8-[(3R)-3-aminopiperidin-1-yl]-7-[(2E)-4-hydroxy-3-methylbut-2-en-1-yl]-3-methyl-1-[(4-ethylquinazolin-2-yl)methyl]-3,7-dihydro-1H-purine-2,6-dione	[1] [7]
Appearance	Not specified (likely a solid)	
Solubility	Data not available	
Melting Point	Data not available	
pKa	Data not available	
LogP	Data not available	
Storage Condition	2-8°C Refrigerator	

Metabolic Pathway

Hydroxy Methyl Linagliptin is a product of the metabolism of Linagliptin. The biotransformation involves the hydroxylation of the parent molecule. While Linagliptin is noted for its minimal metabolism, this hydroxylated metabolite is one of the identified products.[\[8\]](#)

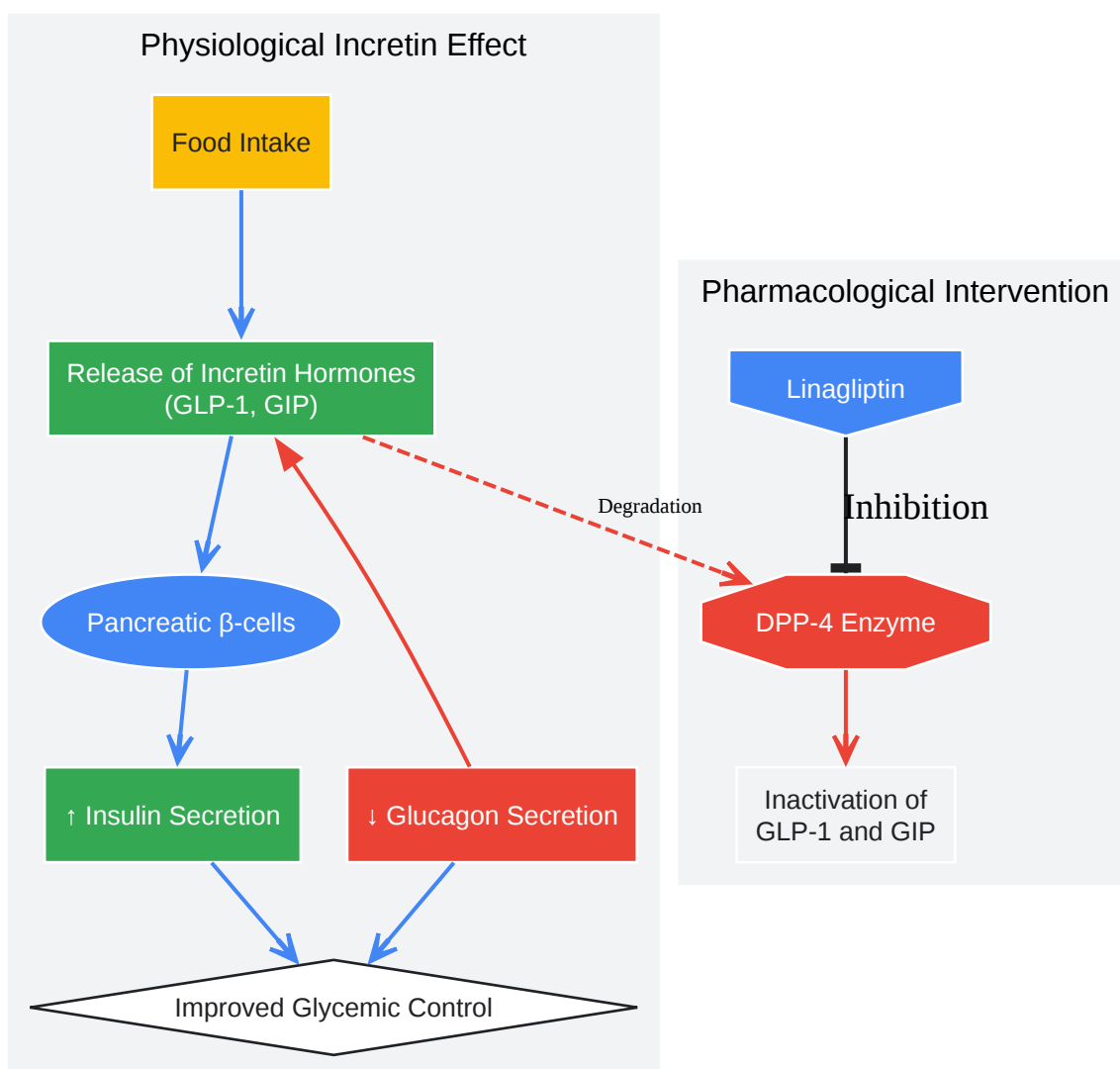


[Click to download full resolution via product page](#)

Metabolic conversion of Linagliptin.

Signaling Pathway of the Parent Compound: Linagliptin

Hydroxy Methyl Linagliptin is considered a pharmacologically inactive metabolite.[4][9] The therapeutic effects of the parent drug, Linagliptin, are due to its inhibition of the DPP-4 enzyme. This pathway is crucial for glucose homeostasis.



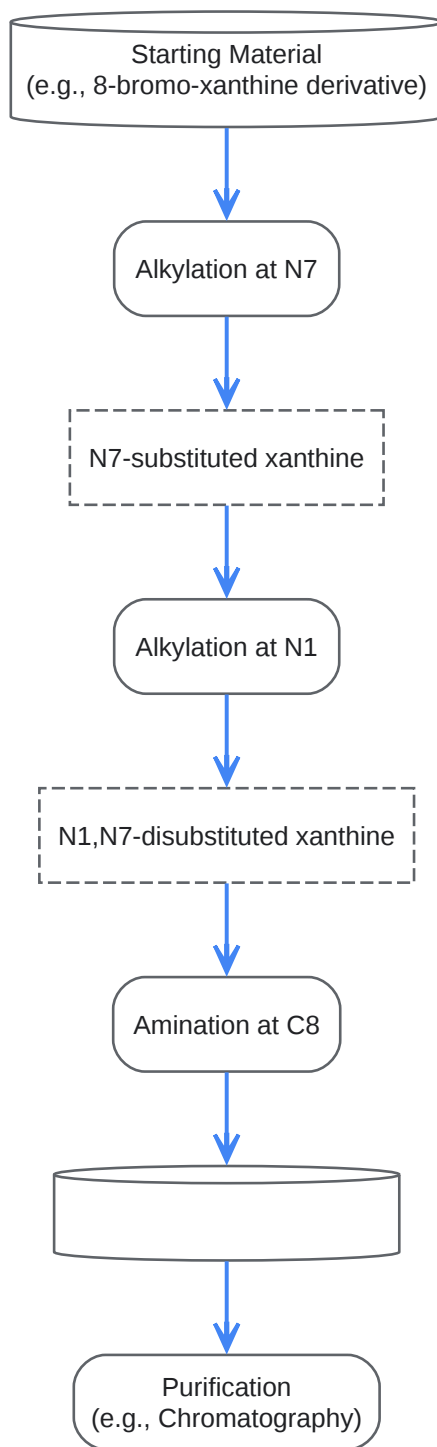
[Click to download full resolution via product page](#)

Mechanism of action of Linagliptin.

Experimental Protocols

General Synthetic Approach for Linagliptin-Related Impurities

The synthesis of Linagliptin and its impurities often involves a multi-step process. A general approach for preparing related substances, which could be adapted for **Hydroxy Methyl Linagliptin**, is outlined below. This is a representative workflow and specific reagents and conditions would need to be optimized.



[Click to download full resolution via product page](#)

General synthetic workflow.

Methodology:

- **N7-Alkylation:** The starting xanthine derivative is alkylated at the N7 position. This could involve reacting an 8-bromo-xanthine with an appropriate alkyl halide in the presence of a base.
- **N1-Alkylation:** The resulting intermediate is then alkylated at the N1 position, typically with a substituted quinazoline methyl halide.
- **C8-Amination:** The bromine at the C8 position is displaced by the desired amino piperidine derivative.
- **Purification:** The final product is purified using techniques such as column chromatography or recrystallization to achieve the desired purity.

Analytical Characterization: High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for the identification and quantification of pharmaceutical impurities. A general reverse-phase HPLC (RP-HPLC) method for the analysis of Linagliptin and its related substances is described below.

Chromatographic Conditions (Representative):

- **Column:** C18, 250 mm x 4.6 mm, 5 μ m
- **Mobile Phase A:** Phosphate buffer
- **Mobile Phase B:** Acetonitrile
- **Gradient:** A time-based gradient from a lower to a higher percentage of Mobile Phase B.
- **Flow Rate:** 1.0 mL/min
- **Detection:** UV at a specified wavelength (e.g., 225 nm or 293 nm)[8]
- **Column Temperature:** 45°C

Methodology:

- **Standard Preparation:** A standard solution of **Hydroxy Methyl Linagliptin** is prepared in a suitable diluent at a known concentration.
- **Sample Preparation:** The sample containing the analyte is dissolved in the diluent.
- **Injection:** Equal volumes of the standard and sample solutions are injected into the HPLC system.
- **Analysis:** The retention time and peak area of the analyte in the sample are compared to those of the standard for identification and quantification. The method should be validated for specificity, linearity, accuracy, precision, and robustness according to ICH guidelines.

Conclusion

Hydroxy Methyl Linagliptin is a key metabolite of Linagliptin. While comprehensive physicochemical data is not widely published, its chemical structure and role in the metabolic profile of Linagliptin are established. The provided information on its formation, the mechanism of its parent compound, and general experimental approaches for its synthesis and analysis serve as a valuable resource for researchers and professionals in the field of drug development. Further studies to fully characterize the physicochemical properties of this metabolite would be beneficial for a more complete understanding of Linagliptin's disposition in vivo.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis of Related Substances of Linagliptin [journal11.magtechjournal.com]
- 2. Study on Synthesis Process of Linagliptin and Its Related Substances [cjph.com.cn]
- 3. Hydroxy Methyl Linagliptin | SynZeal [synzeal.com]
- 4. Hydroxy Methyl Linagliptin : Venkatasai Life Sciences [venkatasailifesciences.com]
- 5. researchgate.net [researchgate.net]

- [6. cbijournal.com \[cbijournal.com\]](https://cbijournal.com)
- [7. Synthesis and Characterization of Process-Related Impurities of Antidiabetic Drug Linagliptin - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [8. Clinical pharmacokinetics and pharmacodynamics of linagliptin - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [9. researchgate.net \[researchgate.net\]](https://www.researchgate.net/publication/36111111)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Hydroxy Methyl Linagliptin]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15813870/docs#an-in-depth-technical-guide-to-the-chemical-properties-of-hydroxy-methyl-linagliptin\]](https://www.benchchem.com/product/b15813870/docs#an-in-depth-technical-guide-to-the-chemical-properties-of-hydroxy-methyl-linagliptin)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check